

Application Notes and Protocols for the Synthesis of Cuscohygrine

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Compound of Interest

Compound Name: Cuscohygrine

Cat. No.: B030406

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Cuscohygrine** is a pyrrolidine alkaloid naturally found in the leaves of the coca plant (*Erythroxylum coca*) and species of the Solanaceae family, such as *Atropa belladonna*.^[1]^[2] It typically co-occurs with other alkaloids like cocaine and atropine.^[1] First isolated by Carl Liebermann in 1889, **cuscohygrine** is structurally a bis-N-methyl pyrrolidine connected by a central acetone unit.^[1] In forensic and toxicological research, **cuscohygrine** serves as a critical biomarker to distinguish between the consumption of coca leaves (a traditional practice in some regions) and the illicit use of purified cocaine, as it is generally removed during the cocaine extraction process.^[3]^[4]^[5]^[6] The ability to synthesize **cuscohygrine** in a laboratory setting is essential for producing analytical standards, reference materials, and deuterated internal standards for quantitative analysis.^[7]

Synthesis Pathways

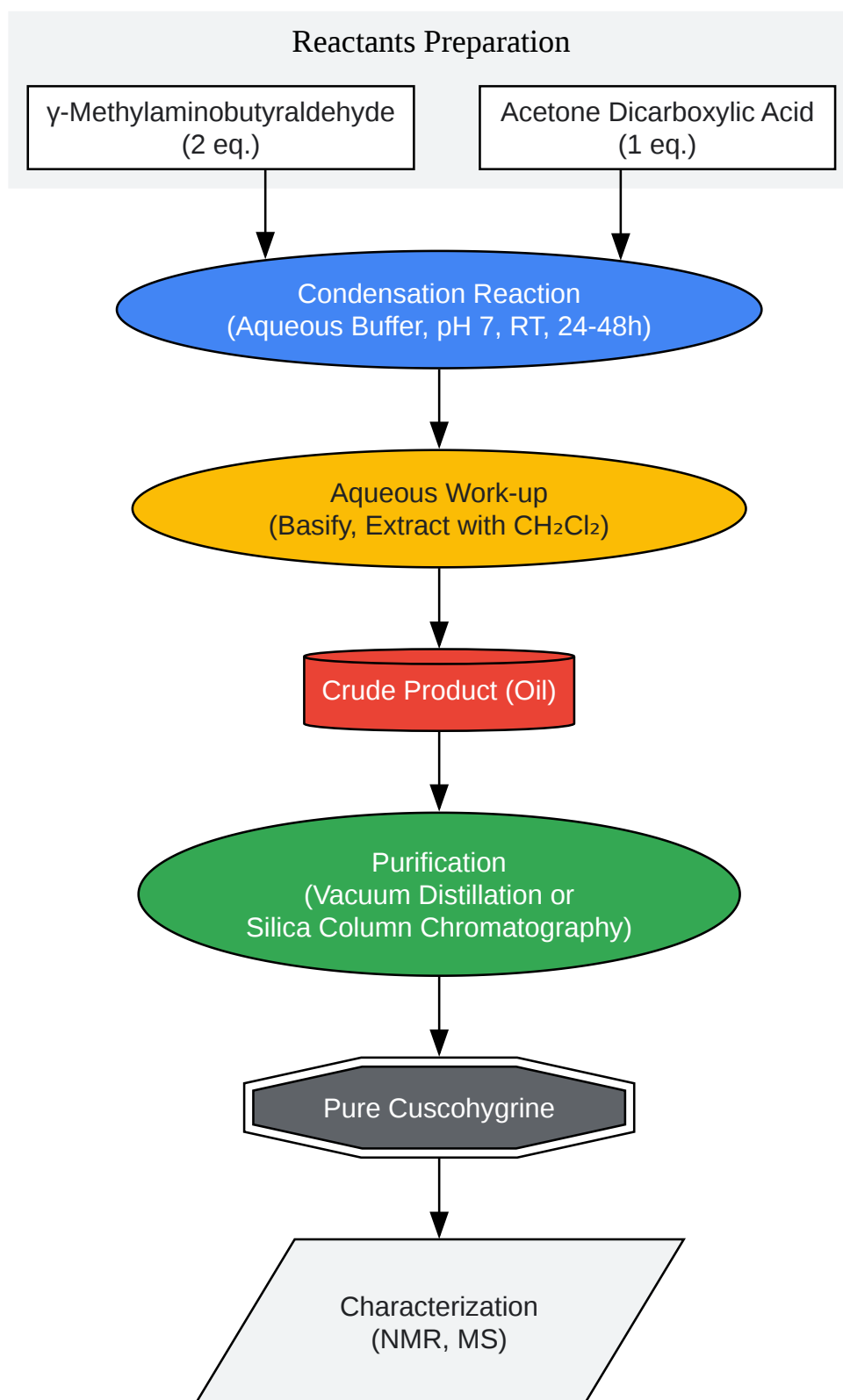
The synthesis of **cuscohygrine** can be approached through understanding its natural biosynthetic route or via chemical synthesis methodologies.

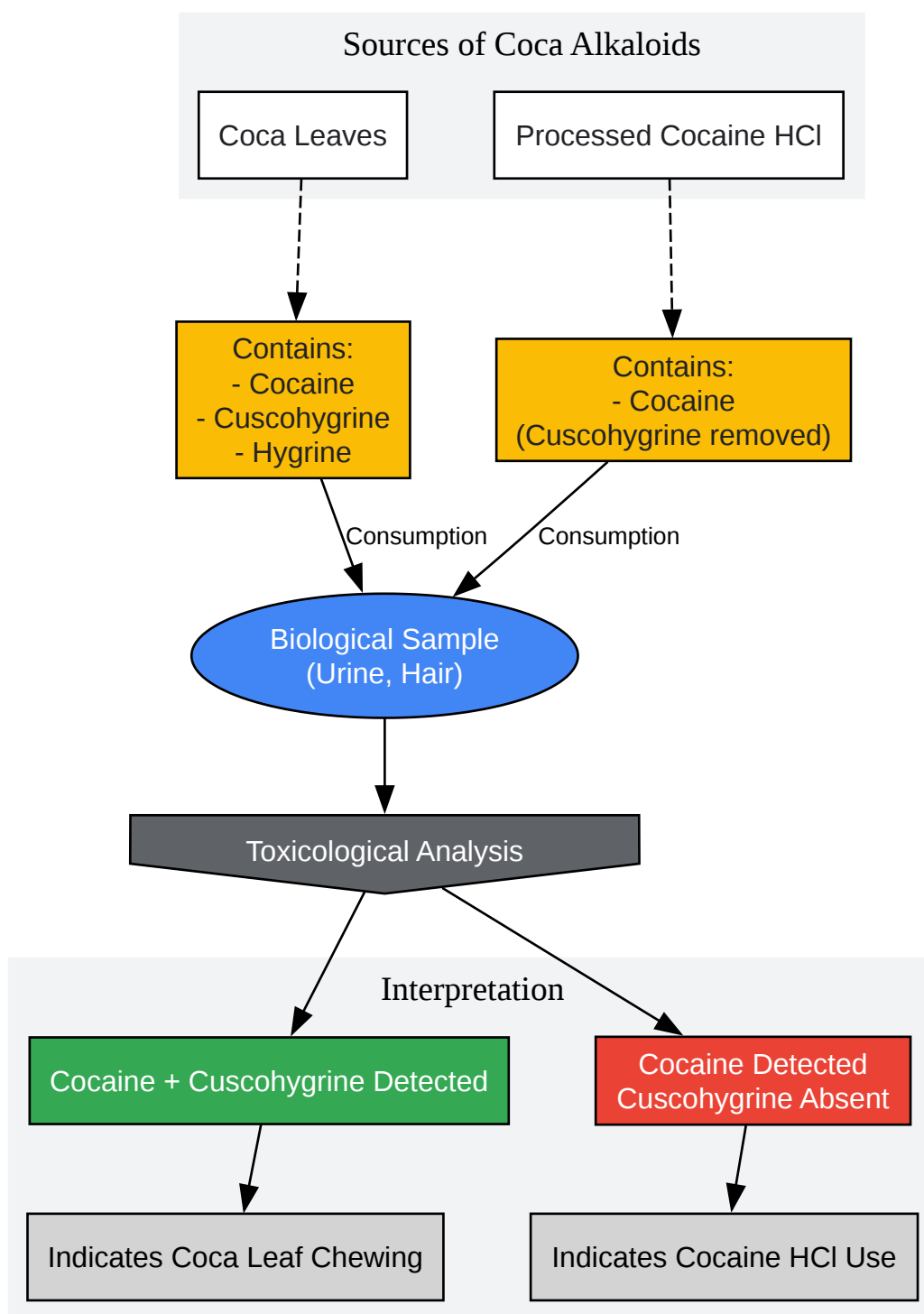
Biosynthesis Pathway

In plants, **cuscohygrine** is derived from the amino acid L-ornithine.^[1]^[8]^[9] The pathway involves several enzymatic steps:

- Methylation and Decarboxylation: Ornithine is first methylated to N-methylornithine, which is then decarboxylated to yield N-methylputrescine.[1][10]
- Oxidation and Cyclization: The primary amino group of N-methylputrescine is oxidized, forming 4-methylaminobutanal. This intermediate spontaneously cyclizes to form an N-methyl- Δ^1 -pyrrolinium salt.[1][9]
- First Condensation (Hygrine Formation): The N-methyl- Δ^1 -pyrrolinium salt condenses with acetoacetyl-CoA to produce hygrine.[1][10]
- Second Condensation (**Cuscohygrine** Formation): A second molecule of the N-methyl- Δ^1 -pyrrolinium salt condenses with hygrine to yield the final product, **cuscohygrine**. [1][10]







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